

An In-depth Technical Guide to the Physical Properties of Methallyltrimethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methallyltrimethylsilane

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This technical guide provides a comprehensive overview of the core physical properties of **Methallyltrimethylsilane** (CAS No. 18292-38-1), also known as Trimethyl(2-methylallyl)silane. [1] This versatile organosilicon compound is a colorless to almost colorless clear liquid utilized in a variety of applications, including organic synthesis and materials science.[1][2][3]

Core Physical and Chemical Data

The fundamental physical and chemical characteristics of **Methallyltrimethylsilane** are summarized in the table below. These values have been compiled from various chemical suppliers and databases.

Property	Value	References
Molecular Formula	C ₇ H ₁₆ Si	[1][2][4]
Molecular Weight	128.29 g/mol	[1][4][5]
Appearance	Colorless to almost colorless clear liquid	[1][2][3]
Boiling Point	109-112 °C	[1][2][5]
Density	0.73 - 0.74 g/mL at 25 °C	[1][2][5]
Refractive Index (n _{20/D})	1.42 - 1.4283	[1][2]
Flash Point	-6 °C to -6.11 °C (closed cup)	[5]
Purity	≥ 95.0% - 97% (GC)	[1][5]
CAS Number	18292-38-1	[1][2][4]
Synonyms	Trimethyl(2-methylallyl)silane	[1]

Experimental Protocols: General Methodologies

While specific experimental protocols for the determination of the physical properties of **Methallyltrimethylsilane** are not readily available in the public domain, the following are general, standard methodologies employed for such characterizations.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **Methallyltrimethylsilane**, the boiling point would typically be determined using one of the following methods:

- **Simple Distillation:** A small sample of the liquid is heated in a distillation apparatus at atmospheric pressure. The temperature at which the liquid actively boils and the vapor condenses and is collected is recorded as the boiling point.
- **Micro-Boiling Point Determination:** For smaller sample sizes, a capillary tube method (Thiele tube or a dedicated melting point apparatus with a boiling point function) can be used. The

sample is introduced into a small tube along with an inverted capillary. The temperature at which a rapid and continuous stream of bubbles emerges from the inverted capillary upon heating, and the temperature at which the liquid re-enters the capillary upon cooling, are recorded to determine the boiling point range.

Determination of Density

Density, the mass per unit volume, is a fundamental physical property. For a liquid such as **Methallyltrimethylsilane**, it is typically measured using:

- **Pycnometer:** A pycnometer is a flask with a specific, accurately known volume. It is weighed empty, then filled with the sample liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature of the sample is carefully controlled and recorded as density is temperature-dependent.
- **Hydrometer:** A hydrometer is a calibrated instrument that is floated in the liquid. The density is read directly from the scale at the point where the surface of the liquid meets the stem of the hydrometer. This method is quicker but may be less accurate than the pycnometer method.
- **Digital Density Meter:** Modern instruments based on the oscillating U-tube principle provide rapid and highly accurate density measurements. A small sample is introduced into a U-shaped tube, which is then electromagnetically excited to oscillate. The instrument measures the frequency of oscillation, which is directly related to the density of the sample.

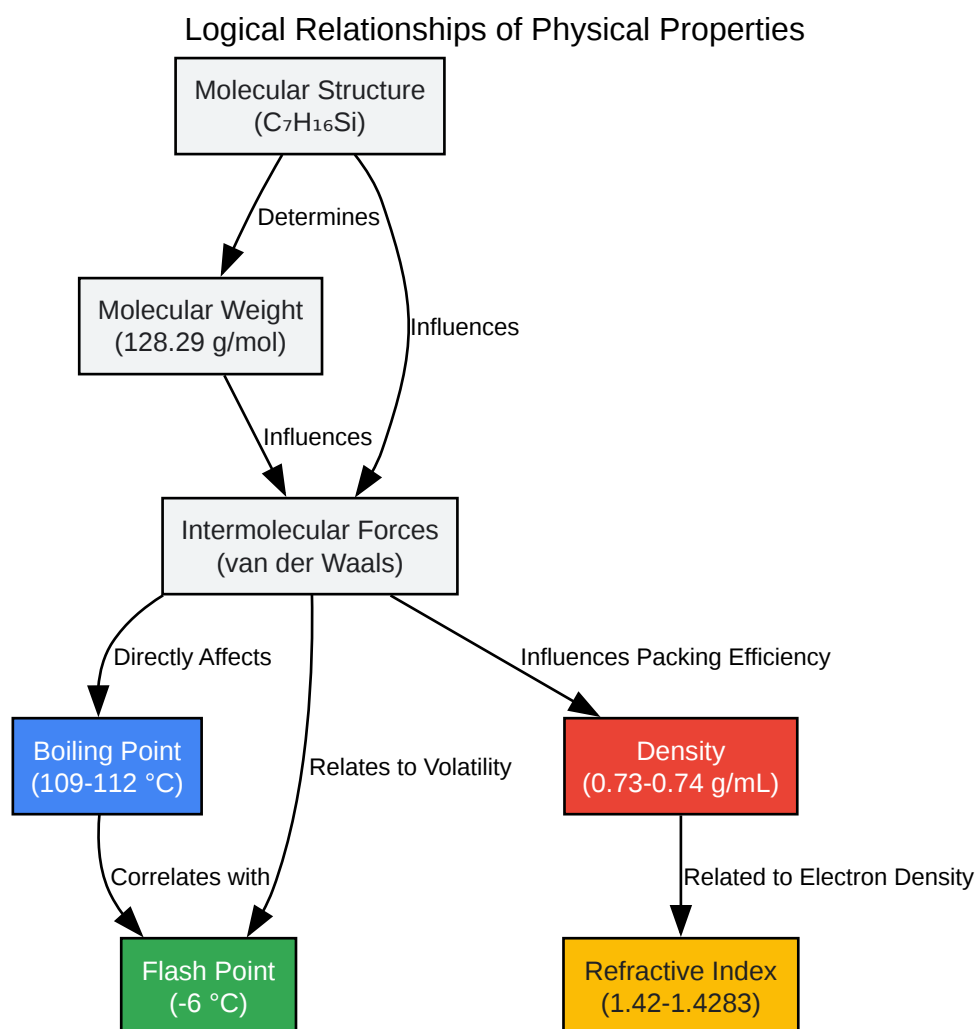
Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature and wavelength-dependent.

- **Abbe Refractometer:** This is the most common instrument for measuring the refractive index of liquids. A few drops of the sample are placed on the prism surface. Light of a specific wavelength (typically the sodium D-line at 589 nm) is passed through the sample, and the angle of refraction is measured. The instrument is calibrated to directly display the refractive index. The temperature is controlled, usually at 20°C, and reported as n_D^{20} .

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected. The following diagram illustrates a simplified logical hierarchy of how some of the core properties of **Methallyltrimethylsilane** relate to one another.



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Logical flow of **Methallyltrimethylsilane's** physical properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methallyltrimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096022#what-are-the-physical-properties-of-methallyltrimethylsilane]

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